

Safeguarding Your Research: A Comprehensive Guide to Handling 2F-Peracetyl-Fucose

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Compound of Interest

Compound Name: 2F-Peracetyl-Fucose

Cat. No.: B049487

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This guide provides essential safety and logistical information for the handling and disposal of **2F-Peracetyl-Fucose**, a cell-permeable fluorinated fucose derivative and a potent inhibitor of fucosyltransferases. Adherence to these protocols is critical for ensuring personnel safety and maintaining experimental integrity. While specific hazard data for **2F-Peracetyl-Fucose** is limited, it should be treated as a potentially hazardous substance.

Personal Protective Equipment (PPE): Your First Line of Defense

A thorough risk assessment should be conducted before handling **2F-Peracetyl-Fucose**. However, the following personal protective equipment is mandatory to minimize exposure through inhalation, dermal contact, or ingestion.

Protection Type	Specific Recommendation	Purpose
Eye Protection	Chemical safety goggles	Protects eyes from potential splashes and airborne particles.
Hand Protection	Nitrile gloves	Provides a barrier against direct skin contact. [1]
Body Protection	Laboratory coat	Prevents contamination of personal clothing. [1]
Respiratory Protection	Work in a well-ventilated area or chemical fume hood	Minimizes the inhalation of any potential dust or aerosols. [1]

Operational Plan: Step-by-Step Handling and Storage

Strict adherence to this operational protocol is crucial for the safe handling of **2F-Peracetyl-Fucose**.

Preparation:

- Consult Safety Data Sheet (SDS): Before beginning any work, thoroughly review the supplier-specific Safety Data Sheet for **2F-Peracetyl-Fucose**.
- Ensure Proper Ventilation: All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood or a well-ventilated laboratory space.[\[1\]](#)
- Verify Emergency Equipment: Confirm that an eyewash station and safety shower are unobstructed and readily accessible.[\[1\]](#)
- Assemble Materials: Gather all necessary equipment and reagents before handling the compound to minimize movement and potential for spills.

Handling:

- **Avoid Dust and Aerosol Formation:** Handle the solid material carefully to prevent the generation of dust.
- **Solution Preparation:** **2F-Peracetyl-Fucose** is soluble in Dimethyl sulfoxide (DMSO) at approximately 10 mg/mL, as well as in chloroform and methanol.[2][3][4] When preparing stock solutions, it is recommended to aliquot the reconstituted solution and freeze it at -20°C. [3][5] Stock solutions are generally stable for up to 3 months at this temperature.[3][5] For some applications, sonication may be recommended to aid dissolution.[6]
- **Hygiene Practices:** Do not ingest, inhale, or allow the compound to come into contact with eyes, skin, or clothing.[2] Wash hands and any exposed skin thoroughly after handling.[2]

Storage:

- **Solid Compound:** Store at -20°C for long-term stability (≥ 4 years).[4]
- **Stock Solutions:** Store aliquots at -20°C for up to 3 months or at -80°C for up to one year.[3] [6][7] It is recommended to avoid repeated freeze-thaw cycles.[6]

Disposal Plan: Responsible Waste Management

Proper disposal of **2F-Peracetyl-Fucose** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

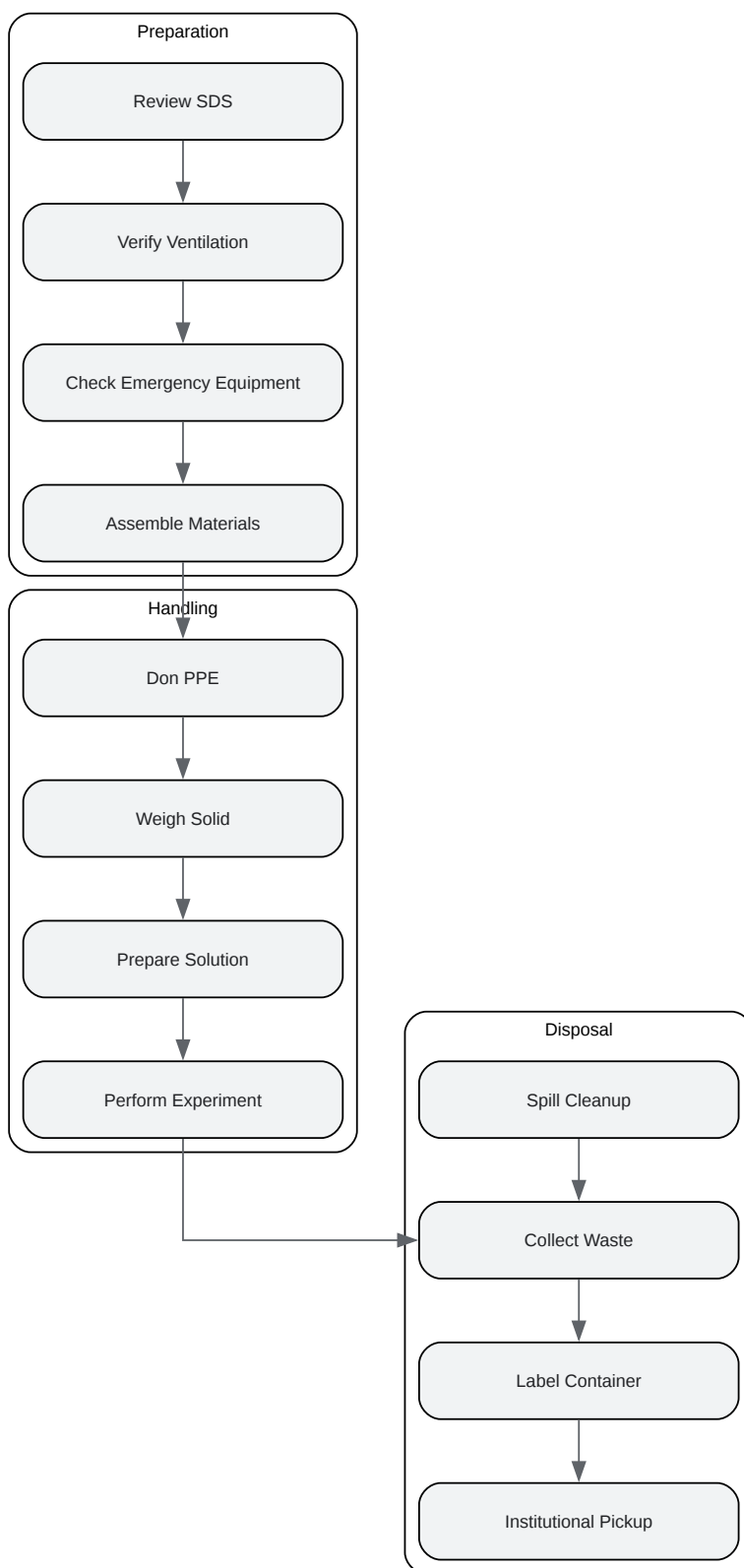
- **Waste Identification and Collection:**
 - Collect all waste materials, including unused **2F-Peracetyl-Fucose**, contaminated consumables (e.g., pipette tips, microfuge tubes, gloves), and empty containers in a designated and clearly labeled hazardous waste container.
 - The container must be suitable for solid or liquid chemical waste, sealable, and in good condition.
- **Spill and Leak Cleanup:**
 - In the event of a spill, ensure the area is well-ventilated.

- Wearing the appropriate PPE, gently sweep or wipe up the spilled material. Avoid actions that create dust.[8]
- Place the cleanup materials into a designated, labeled container for hazardous waste.[8]
- Final Disposal:
 - Dispose of the sealed waste container through your institution's official chemical waste management program.
 - Do not dispose of **2F-Peracetyl-Fucose** in the regular trash or pour it down the drain.[8]
 - Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container is discarded according to institutional guidelines.
[9]

Quantitative Data Summary

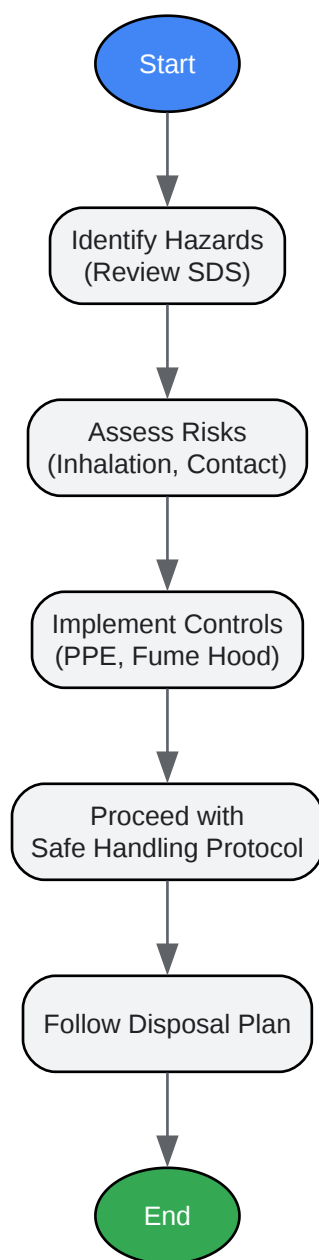
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ FO ₇	[4]
Molecular Weight	292.3 g/mol	[4]
Physical Form	Solid / Crystalline Solid	[2][3]
Color	White	[3]
Purity	≥95% - ≥98% (NMR)	[2][3]
Solubility	DMSO: ~10 mg/mL, Soluble in Chloroform and Methanol	[2][3][4]
Storage Temperature	-20°C	[3][4]
Stability	≥ 4 years at -20°C	[4]
Storage Class	11 - Combustible Solids	

Experimental Workflow and Logic Diagrams



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Caption: Workflow for the safe handling and disposal of **2F-Peracetyl-Fucose**.



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Caption: Logical relationship of safety procedures for **2F-Peracetyl-Fucose**.

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